

Essential Safety and Logistical Information for Handling TU-3

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Compound of Interest

Compound Name: TU-3

Cat. No.: B3028186

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For researchers, scientists, and drug development professionals working with **TU-3** (CAS Number: 1681007-44-2), a comprehensive understanding of its handling and safety protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this n-type organic semiconductor material.

Chemical Identification:

- Chemical Name: 4,4'-(2λ4σ2-Benzo[1,2-c:4,5-c']bis[1][2]thiadiazole-4,8-diyl-di-5,2-thiophenediyl)bis[2-dodecylbenzonitrile]
- CAS Number: 1681007-44-2
- Appearance: Dark green powder.

Personal Protective Equipment (PPE)

While **TU-3** is not classified as a dangerous substance according to Directive 67/548/EEC, its chemical, physical, and toxicological properties have not been exhaustively investigated.[1][2] Therefore, a cautious approach and the use of appropriate personal protective equipment are essential.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile) suitable for prolonged or repeated contact.	To prevent direct skin contact with the powder.
Eye Protection	Safety glasses with side shields or goggles.	To protect eyes from dust particles.
Respiratory Protection	NIOSH-approved N95 or P1 dust mask.	Recommended when handling the powder to avoid inhalation of nuisance dust levels. ^{[1][2]}
Body Protection	Laboratory coat.	To prevent contamination of personal clothing.

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **TU-3** and ensuring a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize dust inhalation.
- Avoid the formation of dust during handling.
- Ground all equipment to prevent static discharge, as **TU-3** is a combustible solid.
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed to prevent contamination.
- The recommended storage temperature is 2-8°C.

Disposal Plan

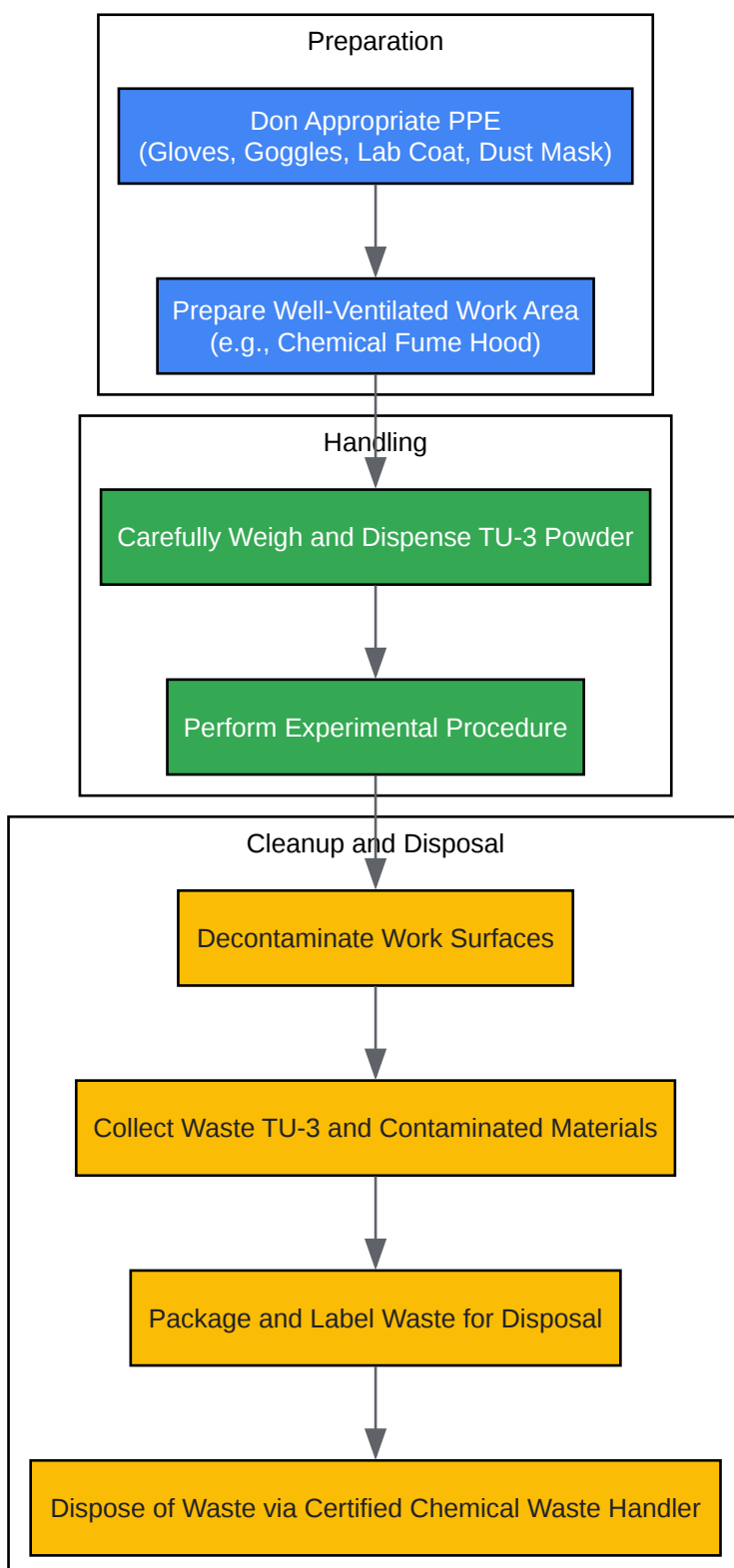
Dispose of **TU-3** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.^[1] As an unused product, it should be disposed of as chemical waste. Do not dispose of it down the drain or in regular trash.

Quantitative Data Summary

Property	Value
Molecular Weight	897.33 g/mol
Melting Point	291 °C
Decomposition Temperature	371 °C
Storage Class	11 (Combustible Solids)

Experimental Workflow: Safe Handling and Disposal of TU-3

The following diagram outlines the standard operating procedure for the safe handling and disposal of **TU-3** in a laboratory setting.



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Safe Handling and Disposal Workflow for **TU-3**

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References

- 1. apps.cuci.udg.mx [apps.cuci.udg.mx]
- 2. apps.cuci.udg.mx [apps.cuci.udg.mx]
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